

# Crystallization Techniques for 5-Hydroxynicotinic Acid: Application Notes and Protocols

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## Compound of Interest

Compound Name: 5-Hydroxynicotinic acid

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These application notes provide a detailed overview of various crystallization techniques for **5-Hydroxynicotinic acid** (5HNA), a nicotinic acid analog. The information compiled from recent studies is intended to guide researchers in obtaining crystalline 5HNA in different forms, including microcrystalline powders, spherical clusters, and solvates. This document outlines pH-dependent crystallization, solvent-mediated morphology control, and the formation of solvates, presenting quantitative data and detailed experimental protocols.

## Data Presentation

The following tables summarize the key quantitative data related to the synthesis, purity, and physical properties of **5-Hydroxynicotinic acid**.

Table 1: Synthesis Yield of **5-Hydroxynicotinic Acid**

Synthesis Method	Reactants	Yield (%)	Reference
Copper-catalyzed hydroxylation	5-bromonicotinic acid, NaOH, Copper sulfate pentahydrate, Copper powder	62	[1]

Table 2: Purity and Physical Properties of **5-Hydroxynicotinic Acid**

Parameter	Value	Analysis Method	Reference
Purity	>98.0%	HPLC	[2]
Purity	>98.0%	Neutralization Titration	[2]
Melting Point	295.0 - 300.0 °C	Not specified	[2]
Loss on Drying	<1.00%	Not specified	[2]
Residue on Ignition	<0.50%	Not specified	[2]
Total Impurities	<2.00%	Not specified	[2]

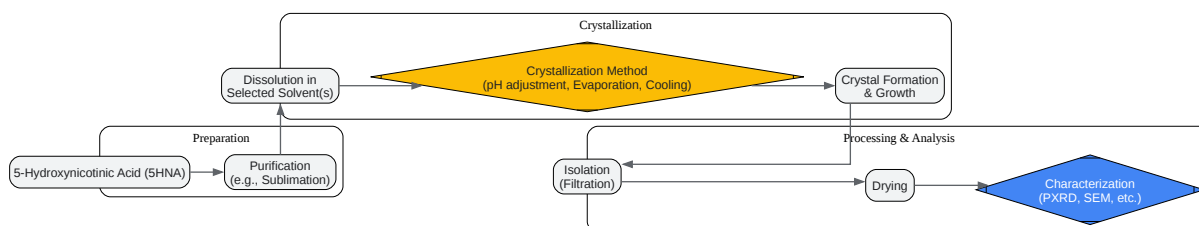
Table 3: Qualitative Solubility Trends of **5-Hydroxynicotinic Acid** at 293 ± 2 K

Solvent	Relative Solubility	Reference
Water	5HNA ≈ 6HNA < 2HNA < 4HNA	[3]
Ethanol	6HNA < 5HNA < 2HNA ≈ 4HNA	[3]

Note: Specific quantitative solubility data (e.g., in g/100 mL or mol/L) as a function of temperature and pH is not readily available in the reviewed literature. The trends are based on a comparative study of hydroxynicotinic acid isomers.

## Experimental Workflows and Logical Relationships

The following diagram illustrates the general workflow for the crystallization of **5-Hydroxynicotinic acid**, from starting material to final crystal characterization.



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General workflow for **5-Hydroxynicotinic acid** crystallization.

## Experimental Protocols

The following are detailed methodologies for key crystallization techniques cited in the literature.

### Protocol 1: pH-Dependent Crystallization in Aqueous Media

This protocol describes the crystallization of 5HNA from water by adjusting the pH. The morphology of the resulting crystals is highly dependent on the final pH of the solution.<sup>[4][5]</sup>

Materials:

- Purified **5-Hydroxynicotinic acid**
- Deionized water
- Hydrochloric acid (HCl) solution (e.g., 1 M)

- Sodium hydroxide (NaOH) solution (e.g., 1 M)
- pH meter
- Crystallization vials
- Filtration apparatus

#### Procedure:

- Prepare a saturated or near-saturated solution of **5-Hydroxynicotinic acid** in deionized water at room temperature.
- Divide the stock solution into several crystallization vials.
- Adjust the pH of the solution in each vial to a target value ranging from 0 to 14 using the HCl or NaOH solutions. Monitor the pH using a calibrated pH meter.
- Loosely cap the vials to allow for slow evaporation of the solvent at room temperature.
- Observe the vials for crystal formation over several days. The crystallization outcome can range from individual crystals of various shapes and sizes to microcrystalline powders, aggregates, or amorphous solids.<sup>[4]</sup>
- Once a sufficient amount of solid has formed, isolate the crystals by filtration.
- Wash the isolated solid with a small amount of cold deionized water.
- Dry the crystals under vacuum or in a desiccator.
- Characterize the resulting solid form using techniques such as Powder X-ray Diffraction (PXRD) and Scanning Electron Microscopy (SEM).

## Protocol 2: Formation of Crystalline Spherical Clusters by Solvent Evaporation

This protocol details the formation of spherical crystal clusters of 5HNA using different solvent systems. The size and morphology of the clusters are influenced by the solvent composition.

#### Materials:

- Purified **5-Hydroxynicotinic acid**
- Solvents: Dimethyl sulfoxide (DMSO), Water, Tetrahydrofuran (THF), Ethyl acetate (EtOAc)
- Crystallization vials
- Filtration apparatus (e.g., with PTFE membrane)

#### Procedure for Water/DMSO (95:5 v/v) System:

- Prepare a 95:5 (v/v) mixture of water and DMSO.
- Add **5-Hydroxynicotinic acid** to the solvent mixture to create a suspension.
- Heat the suspension to 50 °C with stirring to facilitate dissolution.
- Filter the hot solution to remove any undissolved particles.
- Transfer the filtrate to a clean crystallization vial and allow the solvent to evaporate at room temperature under a fume hood.
- Crystalline spherical clusters are typically observed after approximately 6 days.

#### Procedure for THF/DMSO (95:5 v/v) System:

- Prepare a 95:5 (v/v) mixture of THF and DMSO.
- Add **5-Hydroxynicotinic acid** to the solvent mixture and heat to 50 °C to form a suspension.
- Filter the hot suspension.
- Allow the filtrate to evaporate at room temperature.
- Crystalline spherical clusters are expected to form within 3 days.

#### Procedure for EtOAc/Water (95:5 v/v) System:

- Prepare a 95:5 (v/v) mixture of ethyl acetate and water.
- Follow the same procedure of suspension preparation at 50 °C, filtration, and solvent evaporation at room temperature.

Characterization:

- The resulting spherical clusters can be characterized by optical microscopy, SEM for morphology and size, and PXRD for crystallinity.

## Protocol 3: Selective Crystallization of Tautomers as Solvates

This protocol describes the formation of a hydrate or a DMSO solvate of 5HNA, which allows for the selective crystallization of different tautomeric forms.

Materials:

- Purified **5-Hydroxynicotinic acid**
- Deionized water
- Dimethyl sulfoxide (DMSO)
- Crystallization vials

Procedure for 5HNA Hydrate Formation:

- Prepare a saturated solution of **5-Hydroxynicotinic acid** in deionized water.
- Allow the solution to slowly evaporate at room temperature.
- The resulting crystals will likely be the hydrate form, where the 5HNA exists in a zwitterionic tautomeric conformation.

Procedure for 5HNA DMSO Solvate Formation:

- Prepare a saturated solution of **5-Hydroxynicotinic acid** in DMSO.

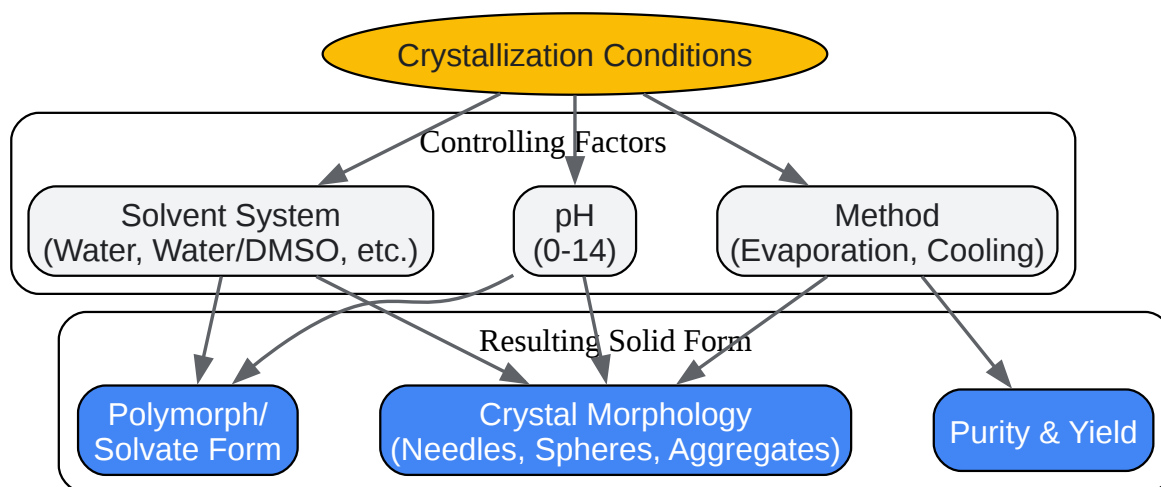
- Allow the solution to slowly evaporate at room temperature.
- The crystals formed will likely be the DMSO solvate, in which the 5HNA is in a nonionic tautomeric conformation.

Note on Stability:

- The 5HNA hydrate (5HNA·H<sub>2</sub>O) may spontaneously lose water.
- The 5HNA DMSO solvate (5HNA·DMSO) is thermodynamically stable in the presence of DMSO vapor but can become unstable when exposed to a solvent-free atmosphere.

## Signaling Pathways and Logical Relationships

The following diagram illustrates the relationship between the chosen crystallization conditions and the resulting solid-state form of **5-Hydroxynicotinic acid**.



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Factors influencing the solid form of **5-Hydroxynicotinic acid**.

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